

Application Notes and Protocols for 25R-Inokosterone Induction in Sf9 Cells

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Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B078545

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Introduction

The Baculovirus Expression Vector System (BEVS) in conjunction with *Spodoptera frugiperda* (Sf9) insect cells is a robust platform for the production of recombinant proteins. For applications requiring precise control over protein expression, inducible promoters offer significant advantages, allowing for the separation of cell growth and protein production phases. This can be particularly beneficial for the expression of cytotoxic or complex proteins. The ecdysone-inducible system is a powerful tool for regulating gene expression in insect cells. This system relies on the activation of a chimeric ecdysone receptor by an ecdysteroid, such as **25R-Inokosterone**, a phytoecdysteroid that is a potent analog of the insect molting hormone 20-hydroxyecdysone (20E).

This document provides detailed protocols and application notes for the induction of recombinant protein expression in Sf9 cells using **25R-Inokosterone**. The information is intended to serve as a comprehensive guide for researchers, from initial optimization to large-scale production.

Principle of the Ecdysone-Inducible System

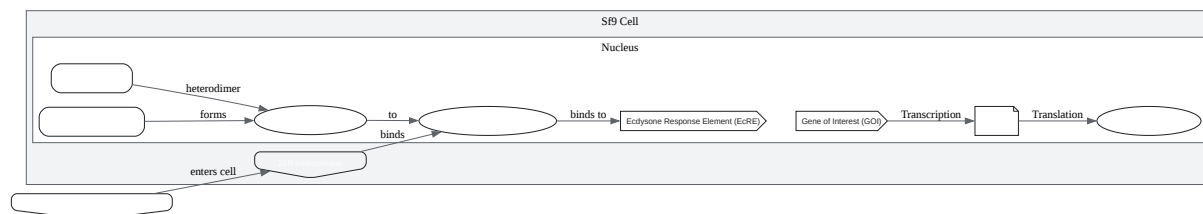
The ecdysone-inducible expression system in Sf9 cells typically involves a two-vector system. The first vector constitutively expresses the two components of the ecdysone receptor: the ecdysone receptor protein (EcR) and the ultraspiracle protein (USP). The second vector

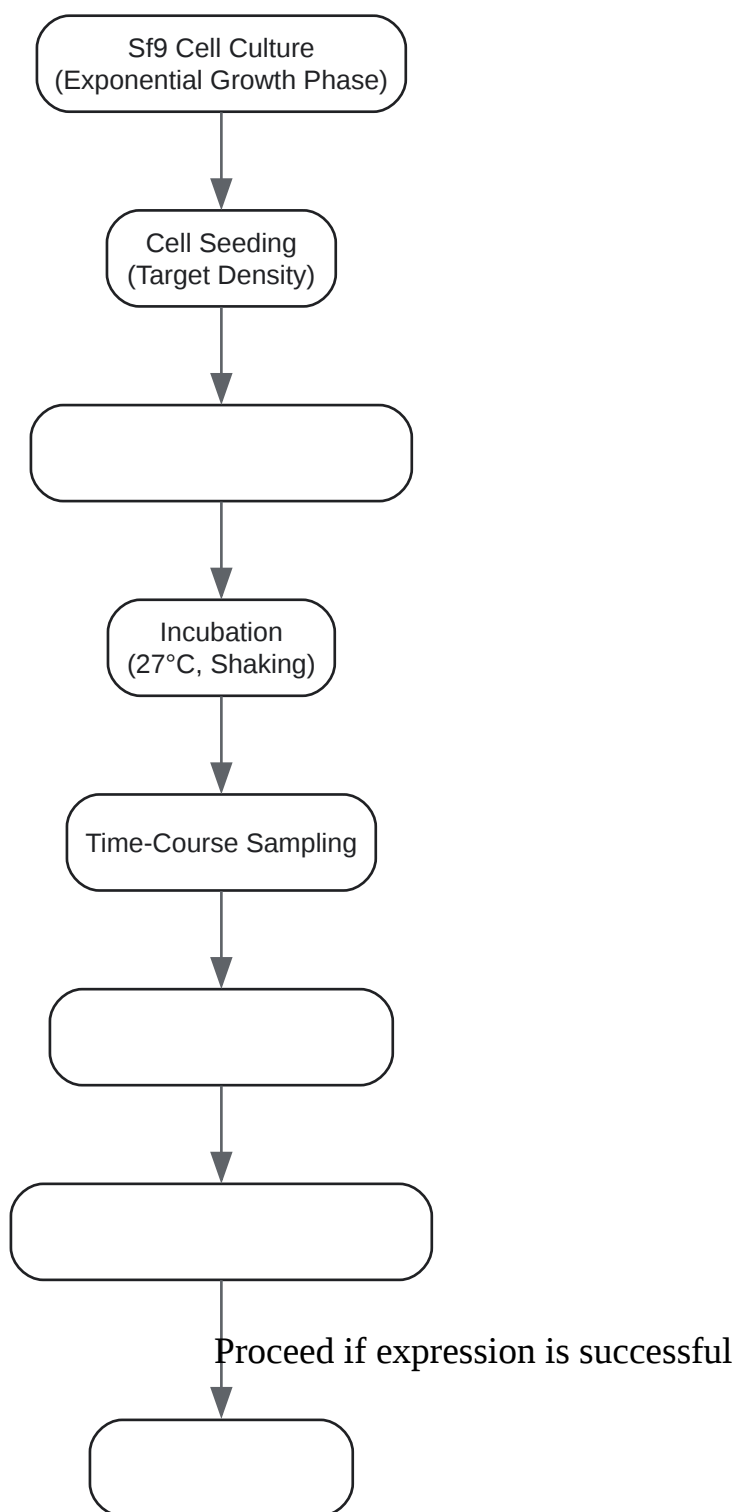
contains the gene of interest (GOI) under the control of a promoter with ecdysone response elements (EcREs).

In the absence of an inducer, the EcR/USP heterodimer does not activate transcription. Upon addition of **25R-Inokosterone**, the ligand binds to the EcR, causing a conformational change that allows the complex to bind to the EcREs and recruit the cellular transcription machinery, leading to the expression of the GOI.

Signaling Pathway

The signaling pathway for **25R-Inokosterone**-mediated gene induction in a genetically modified Sf9 cell line is depicted below.





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